Methyl 8-hydroxyoctanoate boiling point and density values

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Compound of Interest	
Compound Name:	*Methyl 8-hydroxyoctanoate*
CAS No.:	*20257-95-8*
Cat. No.:	*B1618368*

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Technical Profile: Methyl 8-hydroxyoctanoate

CAS Registry Number: 20257-95-8 IUPAC Name: **Methyl 8-hydroxyoctanoate** Synonyms: 8-Hydroxyoctanoic acid methyl ester; Methyl 8-hydroxycaprylate[1]

Executive Summary

Methyl 8-hydroxyoctanoate is a bifunctional aliphatic ester characterized by a terminal hydroxyl group and a methyl ester moiety. It serves as a pivotal "Janus" molecule in organic synthesis—its dual functionality allows for selective chain elongation at the alcohol terminus or nucleophilic attack at the ester terminus. It is most notably employed as a precursor in the total synthesis of 10-hydroxy-2-decenoic acid (10-HDA), the primary lipid component of Royal Jelly.

Due to its high boiling point and potential for intermolecular hydrogen bonding, the compound presents unique challenges in purification and handling, often requiring high-vacuum distillation or chromatographic separation.

Physicochemical Properties

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The values below distinguish between experimentally verified data and high-confidence predictive models, a distinction critical for process engineering where "estimated" values can lead to equipment failure.

Table 1: Core Physical Constants

Property	Value	Condition / Method	Reliability
Boiling Point (Atm)	239.4 ± 23.0 °C	760 mmHg (Predicted)	High (ACD/Labs Model)
Boiling Point (Vac)	~135 – 140 °C	1–2 mmHg (Estimated)	Derived from Acid BP*
Density	0.978 ± 0.06 g/cm³	20 °C (Predicted)	High
Molecular Weight	174.24 g/mol	-	Exact
LogP	1.49	Octanol/Water	Predicted
Refractive Index	1.446	20 °C (Predicted)	Moderate
Appearance	Colorless to Pale Yellow Liquid	Ambient	Experimental

*Note on Boiling Point: The corresponding free acid, 8-hydroxyoctanoic acid, has an experimental boiling point of 130°C at 1 mmHg. The methyl ester typically boils at a similar or slightly lower temperature under reduced pressure due to the removal of carboxylic acid dimerization, though the terminal hydroxyl group maintains significant hydrogen bonding character.

Mechanistic Insight: Volatility & Intermolecular Forces

Unlike simple fatty acid methyl esters (FAMEs) like methyl octanoate (BP ~193°C), **Methyl 8-hydroxyoctanoate** exhibits a significantly elevated boiling point (~240°C).

- Cause: The terminal primary hydroxyl group (-CH_2OH) facilitates intermolecular hydrogen bonding, forming transient polymeric networks in the liquid phase.
- Implication: Purification by distillation requires high vacuum (<5 mmHg) to prevent thermal degradation (transesterification or dehydration) that can occur above 150°C.

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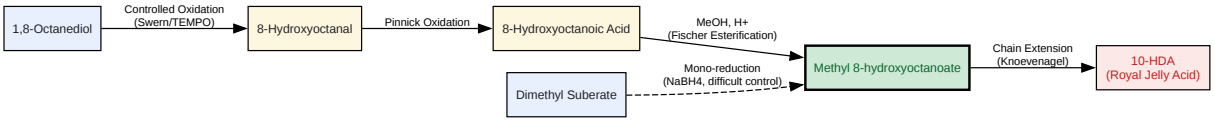
Synthetic Pathways & Experimental Protocols

The synthesis of **Methyl 8-hydroxyoctanoate** generally follows two primary routes: mono-esterification of the diol (low yield, high byproduct) or the selective reduction/hydrolysis of suberic acid derivatives. The most robust laboratory scale method involves the methanolysis of 8-hydroxyoctanoic acid or the Baeyer-Villiger oxidation route.

Visualization: Synthesis Workflow (Graphviz)



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Detailed Protocol: Acid-Catalyzed Esterification

This protocol describes the conversion of 8-hydroxyoctanoic acid to its methyl ester, ensuring minimal oligomerization.

Reagents:

- 8-Hydroxyoctanoic acid (10.0 mmol)
- Methanol (anhydrous, 20 mL)
- Acetyl Chloride (0.5 mL) or Sulfuric Acid (catalytic)
- Sodium Bicarbonate (sat.[2] aq.)

Step-by-Step Methodology:

- Catalyst Generation: In a flame-dried round-bottom flask under Argon, cool 20 mL of anhydrous methanol to 0°C. Dropwise add Acetyl Chloride (0.5 mL). Rationale: In situ generation of anhydrous HCl avoids the introduction of water which drives the equilibrium back to the acid.

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- Addition: Add 8-hydroxyoctanoic acid (1.60 g, 10 mmol) to the solution.
- Reflux: Warm to room temperature and then heat to reflux (65°C) for 3–5 hours. Monitor by TLC (System: Hexane/EtOAc 7:3). The product will have a higher R_f than the starting acid.
- Workup:
  - Cool reaction mixture to ambient temperature.
  - Concentrate in vacuo to remove excess methanol (do not heat above 40°C).
  - Dilute residue with Dichloromethane (DCM, 30 mL).
  - Wash with sat. $NaHCO_3$ (2 x 15 mL) to neutralize residual acid. Critical: Ensure aqueous phase is basic (pH > 8) to remove unreacted starting material.
  - Wash with Brine (15 mL), dry over anhydrous Na_2SO_4, and filter.
- Purification: Concentrate the filtrate. If high purity (>98%) is required, perform flash column chromatography (Silica gel, 0-30% EtOAc in Hexane).
  - Note: Distillation is possible but requires a Kugelrohr apparatus (140°C @ 1 mmHg).

Analytical Characterization

To validate the identity of the synthesized compound, compare against these standard spectral markers.

- ^1H NMR (400 MHz, $CDCl_3$):
  - 3.66 (s, 3H, $-OCH_3$) – Distinctive methyl ester singlet.
  - 3.63 (t, J = 6.5 Hz, 2H, $-CH_2OH$) – Triplet indicating terminal alcohol.
  - 2.30 (t, J = 7.5 Hz, 2H, $-CH_2COO-$) – Alpha-methylene protons.
  - 1.62 (m, 2H), 1.56 (m, 2H), 1.33 (br s, 6H) – Internal methylene chain.
- IR Spectrum (Neat):

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- 3400 cm^{-1} (broad): O-H stretch (alcohol).
- 1735-1740 cm^{-1} (strong): C=O stretch (ester).
- Absence of broad carboxylic acid O-H stretch at 2500-3000 cm^{-1}.

Handling & Safety Profile

While specific toxicological data for this ester is limited, it should be handled with the standard precautions for aliphatic esters and alcohols.

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The terminal hydroxyl group makes it susceptible to slow oxidation to the aldehyde (8-oxooctanoate) upon prolonged exposure to air.
- Incompatibility: Strong oxidizing agents (converts alcohol to acid/aldehyde), strong bases (hydrolysis of ester).

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